

cross-referencing physical constants of 4-dodecyne with literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Dodecyne

Cat. No.: B14714105

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A Comparative Analysis of the Physical Constants of 4-Dodecyne

For researchers, scientists, and drug development professionals, a precise understanding of the physical properties of chemical compounds is paramount for experimental design, substance purification, and formulation. This guide provides a comprehensive cross-reference of the physical constants of **4-dodecyne** with relevant literature values and compares them against alkanes and alkenes of similar carbon chain length to offer a broader physicochemical context.

Comparison of Physical Constants

The physical properties of **4-dodecyne**, a twelve-carbon internal alkyne, are presented below in comparison to its terminal alkyne isomer (1-dodecyne), an analogous alkene (1-dodecene), and the corresponding saturated alkane (dodecane). This comparison highlights the influence of the carbon-carbon triple bond and its position within the molecule on the physical characteristics of the compound.

Physical Constant	4-Dodecyne	1-Dodecyne	1-Dodecene	Dodecane
Molecular Formula	C ₁₂ H ₂₂	C ₁₂ H ₂₂	C ₁₂ H ₂₄	C ₁₂ H ₂₆
Molecular Weight (g/mol)	166.31	166.31	168.32	170.34
Boiling Point (°C)	219[1][2]	225[3]	213-216[4][5][6][7]	215-217[8][9]
Melting Point (°C)	-13.99 (estimate) [1]	-19[3]	-35.2[4]	-9.6[8][9][10][11]
Density (g/cm ³ at 20°C)	0.792[1]	0.779[3]	0.758[5][6][7][12][13]	0.75[8][9]
Refractive Index (at 20°C)	1.4272 (estimate)[1]	1.434[3]	1.429-1.430[5][7][12][14]	1.421[8][9]

Experimental Protocols

The determination of the physical constants listed above follows well-established experimental protocols in chemistry. While specific laboratory procedures for **4-dodecyne** are not extensively detailed in the searched literature, the following general methodologies are standard for organic compounds.

Boiling Point Determination: The boiling point is typically determined by distillation at atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point. For greater accuracy, the pressure is monitored and the boiling point can be corrected to standard pressure (760 mmHg) using established nomographs.

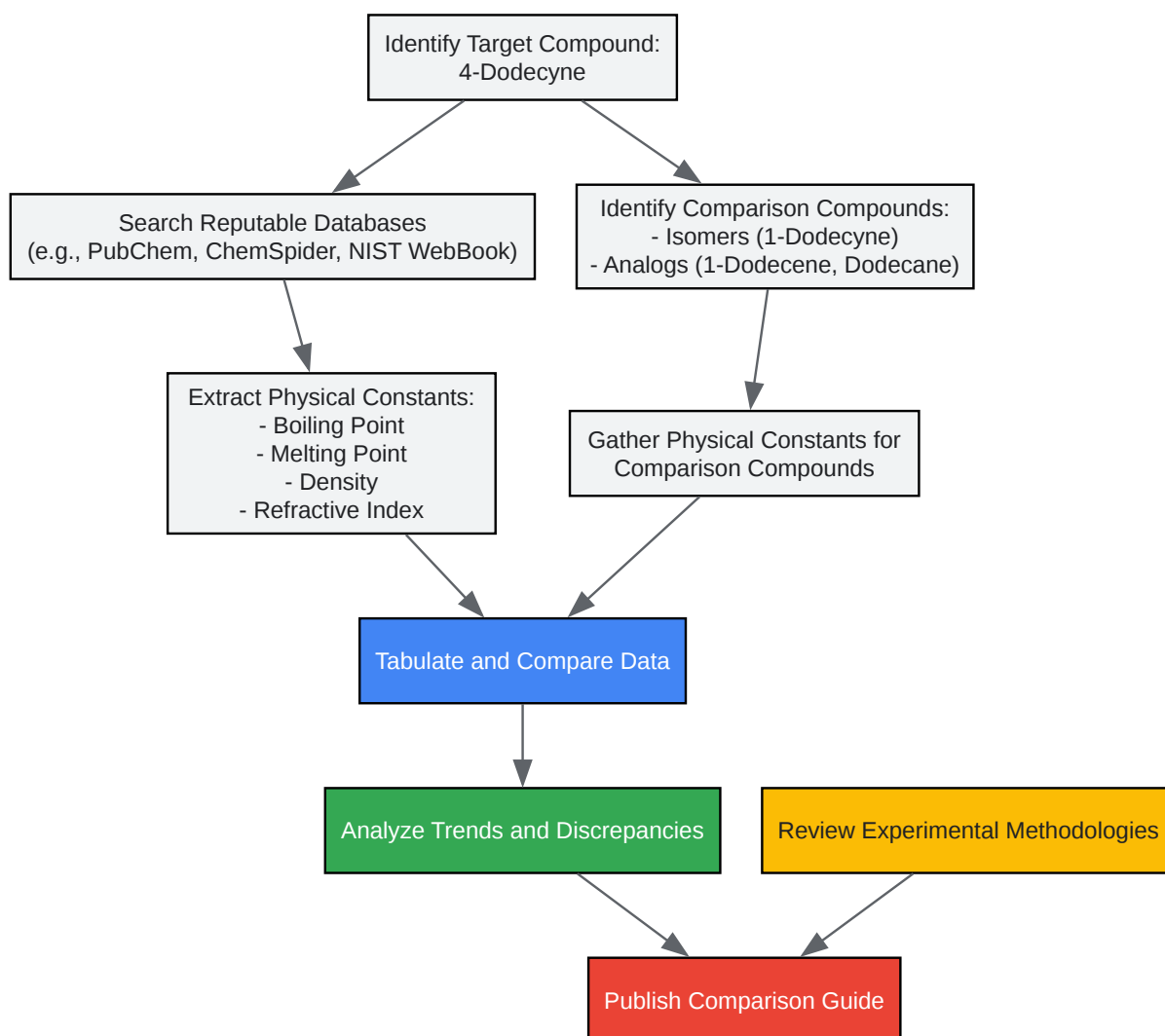
Melting Point Determination: The melting point of a solid is determined by packing a small amount of the substance into a capillary tube and heating it slowly in a melting point apparatus. The temperature range over which the substance melts is recorded. For liquids at room temperature, the melting point is determined by cooling the substance until it solidifies and then allowing it to warm slowly while monitoring the temperature at which it melts. It is important to note that the melting point for **4-dodecyne** is an estimated value.[1]

Density Measurement: The density of a liquid is typically measured using a pycnometer or a digital density meter. These instruments allow for the precise determination of the mass of a known volume of the liquid at a specific temperature, typically 20°C.

Refractive Index Measurement: The refractive index, a measure of how light bends as it passes through a substance, is determined using a refractometer. A small sample of the liquid is placed on the prism of the instrument, and the refractive index is read directly from the scale, usually at the sodium D-line wavelength (589 nm) and at a controlled temperature (e.g., 20°C). The refractive index for **4-dodecyne** is an estimated value.^[1]

Comparative Analysis Workflow

The logical workflow for comparing the physical constants of a target compound like **4-dodecyne** with literature values and alternative compounds is illustrated in the diagram below. This process ensures a systematic and comprehensive evaluation.



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Caption: Workflow for Cross-Referencing Physical Constants.

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- To cite this document: BenchChem. [cross-referencing physical constants of 4-dodecyne with literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14714105#cross-referencing-physical-constants-of-4-dodecyne-with-literature]

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